

The Discovery and Initial Characterization of N-Desmethylvenlafaxine: A Technical Whitepaper

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Compound of Interest

Compound Name: *N-Desmethylvenlafaxine*

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Abstract

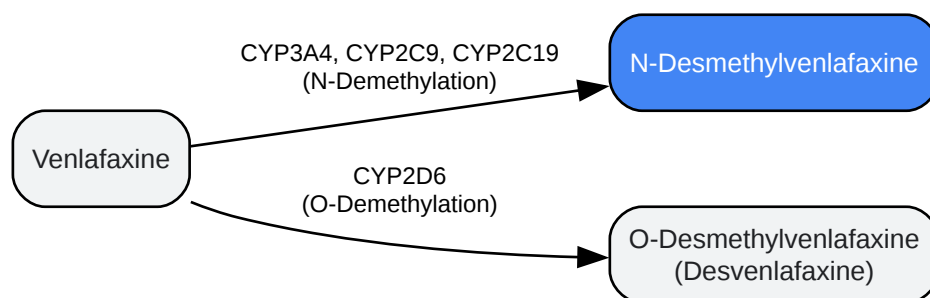
N-Desmethylvenlafaxine (NDV) is a primary metabolite of the widely prescribed serotonin-norepinephrine reuptake inhibitor (SNRI), venlafaxine. Formed through hepatic metabolism, NDV has been a subject of study to understand the overall pharmacological profile of its parent compound. This technical guide provides a comprehensive overview of the discovery, initial characterization, and synthesis of **N-desmethylvenlafaxine**, with a focus on its pharmacological activity and the experimental methodologies used in its early evaluation.

Introduction

Venlafaxine, a bicyclic antidepressant, exerts its therapeutic effects by inhibiting the reuptake of serotonin and norepinephrine.[1] Its metabolism in the liver is extensive, primarily mediated by the cytochrome P450 enzyme system, leading to the formation of several metabolites. Among these, O-desmethylvenlafaxine (ODV), also known as desvenlafaxine, is the major active metabolite and has been developed as an antidepressant in its own right.[2] Another significant, albeit minor, active metabolite is **N-desmethylvenlafaxine** (NDV).[3] This document details the initial scientific investigations into NDV, summarizing its in vitro and in vivo pharmacological properties and the methods employed for its synthesis and characterization.

Discovery and Metabolic Pathway

N-Desmethylvenlafaxine was identified in early metabolic studies of venlafaxine. It is formed via the N-demethylation of the parent compound, a process primarily catalyzed by the cytochrome P450 isoforms CYP3A4, CYP2C9, and CYP2C19 in human liver microsomes.[3] While O-demethylation to desvenlafaxine is the predominant metabolic pathway, N-demethylation represents a notable route of biotransformation.

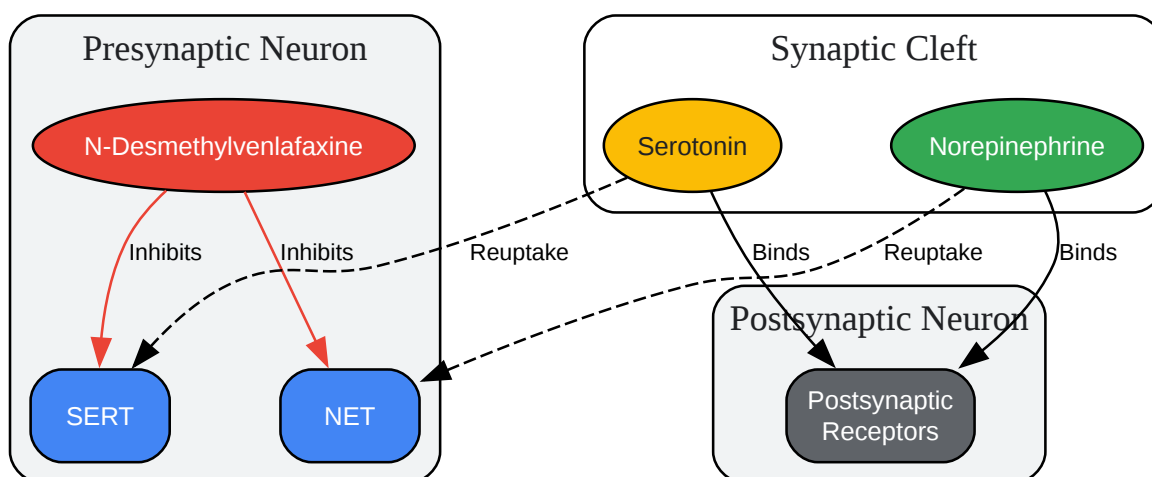
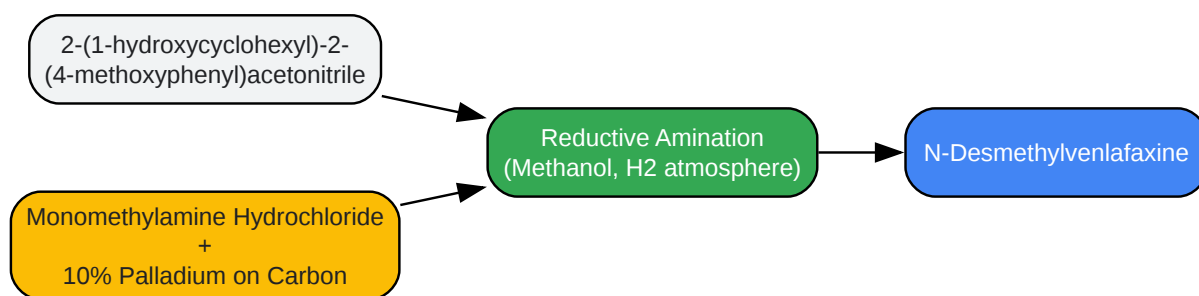


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Metabolic pathway of Venlafaxine to its primary metabolites.

Synthesis

A general, single-step process for the synthesis of **N-desmethylvenlafaxine** has been described, starting from the cyano-intermediate 2-(1-hydroxycyclohexyl)-2-(4-methoxyphenyl)acetonitrile. This method involves a reductive amination using monomethylamine hydrochloride in the presence of a palladium catalyst.



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